

Allyltriphenylsilane CAS number and molecular weight

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Compound of Interest

Compound Name: *Allyltriphenylsilane*

Cat. No.: *B103027*

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An In-Depth Technical Guide to Allyltriphenylsilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **allyltriphenylsilane**, a versatile reagent in organic synthesis. The document details its chemical and physical properties, outlines a common synthetic route, and explores its primary application in carbon-carbon bond formation, with a focus on the Hosomi-Sakurai reaction.

Core Properties of Allyltriphenylsilane

Allyltriphenylsilane is an organosilicon compound valued for its stability and utility in introducing allyl groups in synthetic chemistry.^[1] Its key identifiers and physicochemical properties are summarized below.

Property	Value	Reference
CAS Number	18752-21-1	[2]
Molecular Formula	C ₂₁ H ₂₀ Si	
Molecular Weight	300.47 g/mol	[2]
Appearance	White solid	
Melting Point	87-90 °C	
Boiling Point	190 °C at 5 Torr	
SMILES	C=CC--INVALID-LINK-- (c2ccccc2)c3ccccc3	[2]
InChI	InChI=1S/C21H20Si/c1-2-18- 22(19-12-6-3-7-13-19,20-14-8- 4-9-15-20)21-16-10-5-11-17- 21/h2-17H,1,18H2	[2]

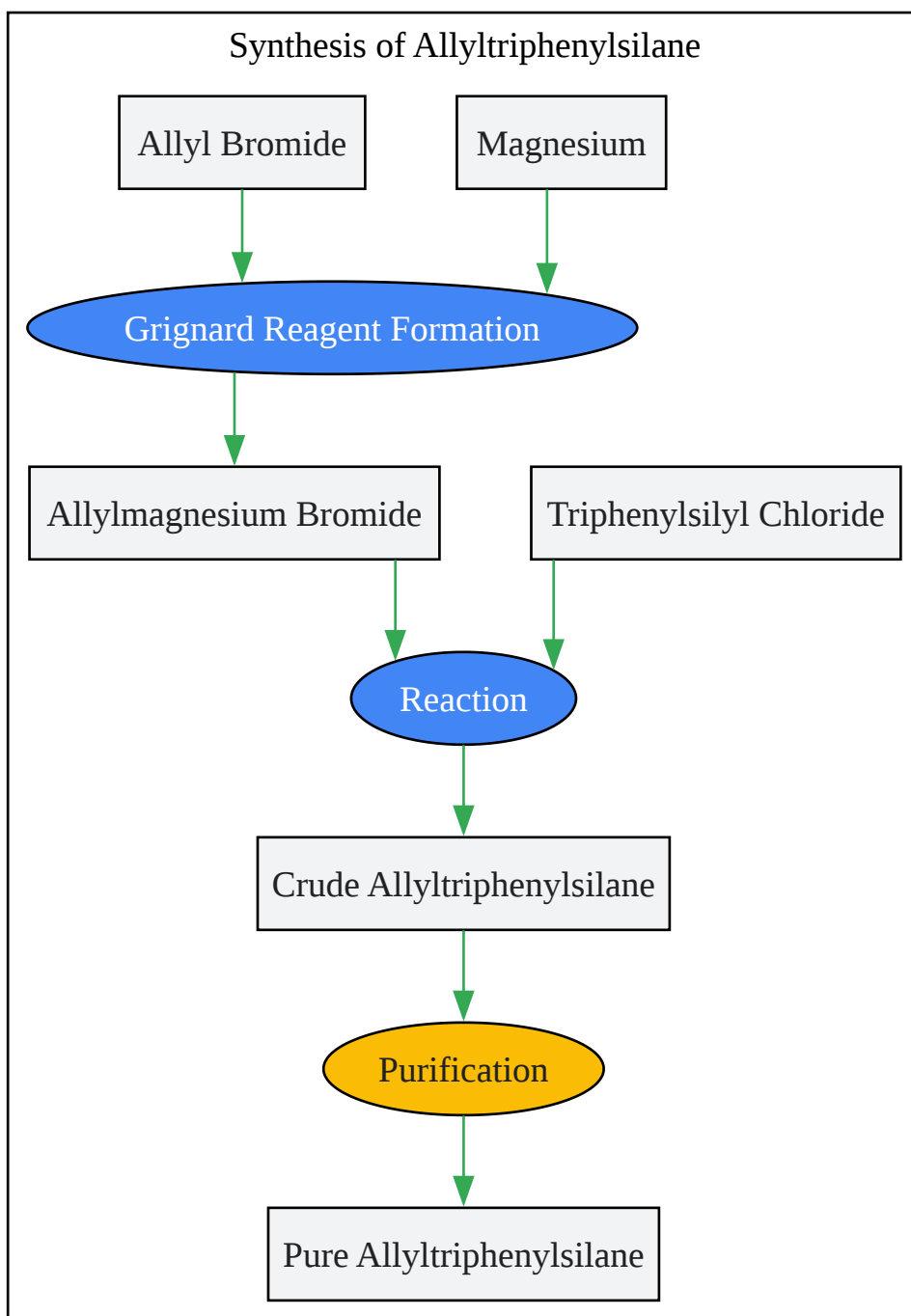
Synthesis of Allyltriphenylsilane

A prevalent method for the synthesis of allylsilanes involves the reaction of a silyl halide with an allyl Grignard reagent.[3][4] This approach offers a straightforward route to **allyltriphenylsilane**.

Experimental Protocol: Grignard-based Synthesis

- **Preparation of Allyl Grignard Reagent:** In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), magnesium turnings are suspended in anhydrous diethyl ether. Allyl bromide, dissolved in anhydrous diethyl ether, is added dropwise to initiate the formation of allylmagnesium bromide. The reaction is typically stirred until the magnesium is consumed.[5]
- **Reaction with Triphenylsilyl Chloride:** The freshly prepared allylmagnesium bromide solution is then cooled in an ice bath. A solution of triphenylsilyl chloride in an anhydrous solvent (e.g., diethyl ether or THF) is added dropwise to the Grignard reagent.

- **Reaction Quenching and Workup:** After the addition is complete, the reaction mixture is stirred for a specified period to ensure complete reaction. The reaction is then carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction and Purification:** The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over an anhydrous salt such as sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified, typically by column chromatography or distillation, to yield pure **allyltriphenylsilane**.[\[6\]](#)



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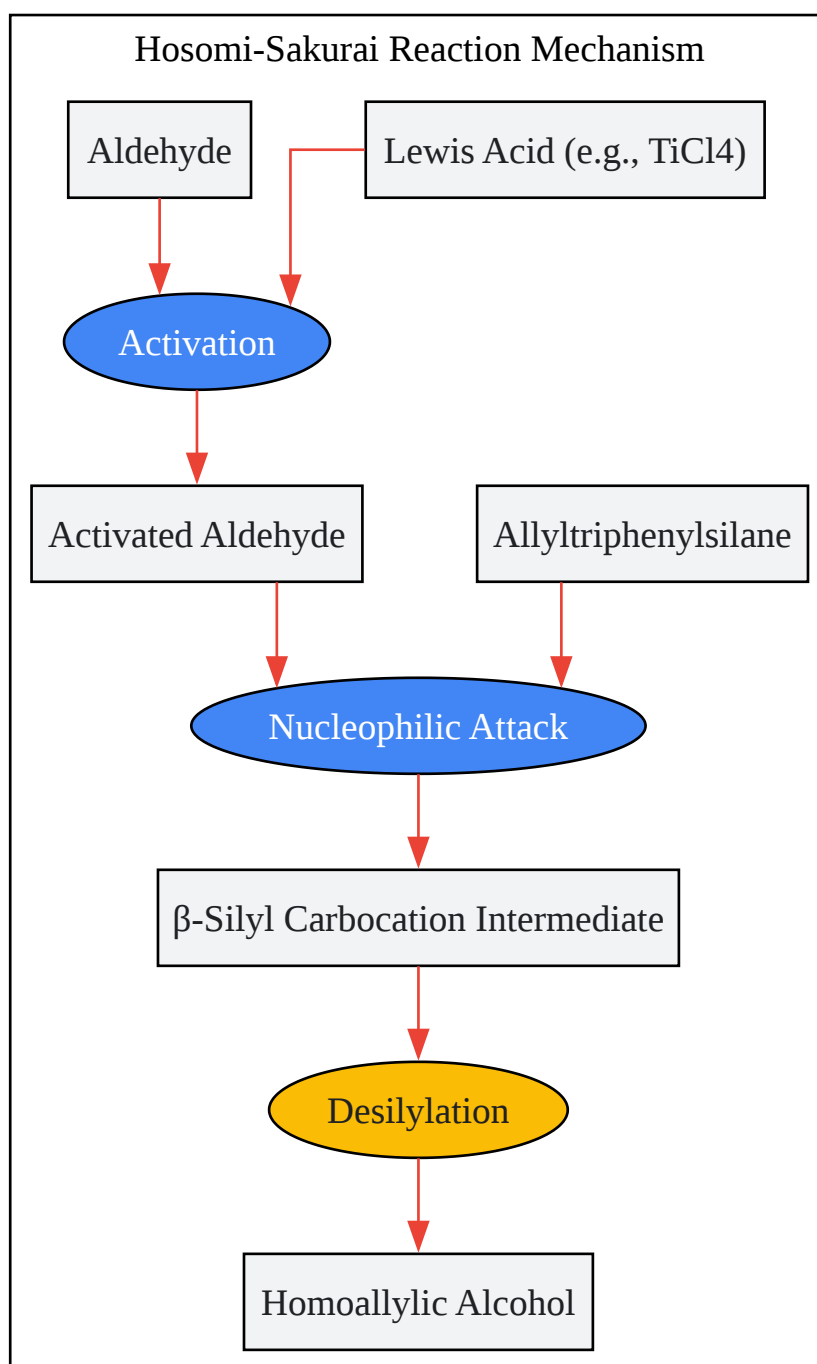
A flowchart illustrating the synthesis of **allyltriphenylsilane**.

Application in the Hosomi-Sakurai Reaction

Allyltriphenylsilane is a key reagent in the Hosomi-Sakurai reaction, a Lewis acid-catalyzed allylation of electrophiles such as aldehydes and ketones.[7][8] This reaction is highly regioselective, with the electrophile attacking the γ -carbon of the allyl group.[9] The reaction proceeds through a β -silyl carbocation intermediate, which is stabilized by the silicon atom.[10]

Experimental Protocol: Hosomi-Sakurai Allylation of an Aldehyde

- **Reaction Setup:** An oven-dried flask is charged with the aldehyde substrate and anhydrous dichloromethane under an inert atmosphere and cooled to -78 °C.
- **Lewis Acid Addition:** A Lewis acid, such as titanium tetrachloride (TiCl₄), is added dropwise to the stirred solution.[8]
- **Allyltriphenylsilane Addition:** **Allyltriphenylsilane**, dissolved in anhydrous dichloromethane, is then added dropwise to the reaction mixture.
- **Reaction Monitoring and Quenching:** The reaction is stirred at -78 °C and monitored by thin-layer chromatography (TLC) for the consumption of the starting material. Upon completion, the reaction is quenched with a saturated aqueous solution of ammonium chloride.[8]
- **Workup and Purification:** The mixture is allowed to warm to room temperature, and the organic layer is separated. The aqueous layer is extracted with dichloromethane. The combined organic layers are washed, dried, and concentrated. The resulting crude product is purified by flash column chromatography to yield the homoallylic alcohol.[8]



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The mechanism of the Hosomi-Sakurai reaction.

The utility of **allyltriphenylsilane** in the synthesis of complex molecules, including natural products, underscores its importance in modern organic chemistry.^{[11][12]} Its ability to form

carbon-carbon bonds with high regioselectivity makes it an invaluable tool for medicinal and research chemists.

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